

3-Bromoisoxazole-5-carboxylic acid chemical structure and IUPAC name

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Compound of Interest

Compound Name: 3-Bromoisoxazole-5-carboxylic acid

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An In-depth Technical Guide to 3-Bromoisoxazole-5-carboxylic acid

This document provides a detailed overview of the chemical properties, structure, and nomenclature of **3-Bromoisoxazole-5-carboxylic acid**, a compound of interest for researchers and professionals in the fields of chemistry and drug development.

Chemical Identity and Properties

3-Bromoisoxazole-5-carboxylic acid is a heterocyclic compound with the molecular formula $C_4H_2BrNO_3$.^{[1][2]} It is recognized by its CAS Number, 6567-35-7.^{[2][3]} This compound is often utilized in the synthesis of more complex molecules, including antibacterial agents.

| Identifier | Value | Source |
|-------------------|---------------------------------------|--|
| IUPAC Name | 3-bromo-1,2-oxazole-5-carboxylic acid | PubChem[1] |
| Molecular Formula | C4H2BrNO3 | PubChem, Santa Cruz Biotechnology[1][2] |
| Molecular Weight | 191.97 g/mol | PubChem, Santa Cruz Biotechnology[1][2] |
| CAS Number | 6567-35-7 | Santa Cruz Biotechnology, ChemicalBook[2][3] |
| SMILES | <chem>C1=C(ON=C1Br)C(=O)O</chem> | BLD Pharm[4] |

Chemical Structure

The structure of **3-Bromoisoxazole-5-carboxylic acid** is characterized by a five-membered isoxazole ring. This heterocyclic ring contains a nitrogen atom and an oxygen atom in adjacent positions. A bromine atom is substituted at the 3rd position of the ring, and a carboxylic acid group (-COOH) is attached at the 5th position.

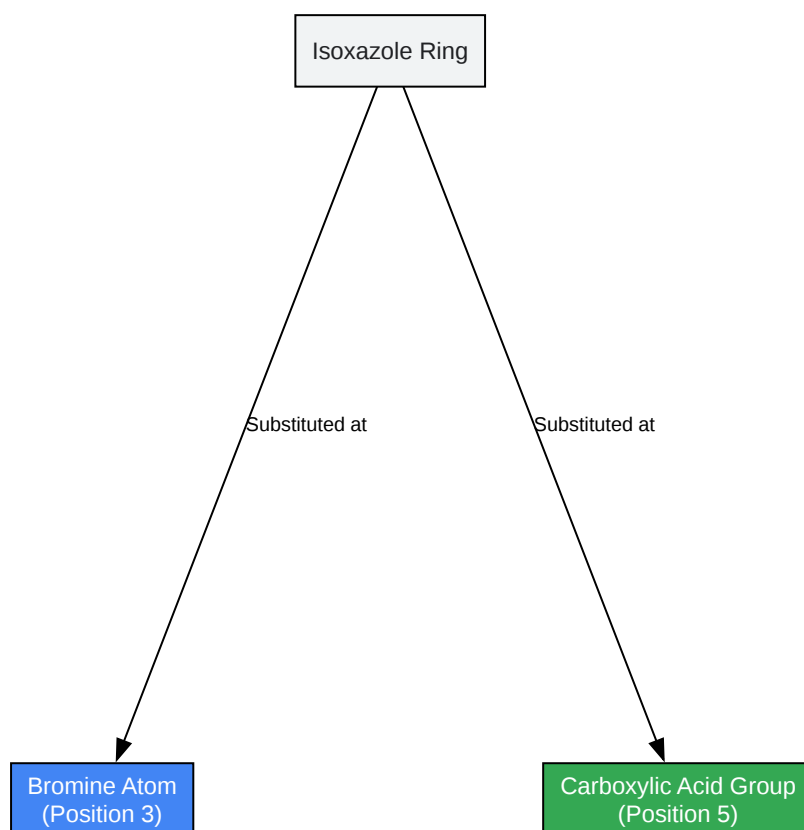
IUPAC Nomenclature

The systematic name for this compound, according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature, is 3-bromo-1,2-oxazole-5-carboxylic acid.[1] This name precisely describes the molecular structure:

- **Isoxazole:** The core five-membered heterocyclic ring containing adjacent oxygen and nitrogen atoms. The numbering "1,2" specifies the positions of the oxygen and nitrogen atoms relative to each other.
- **3-bromo:** Indicates a bromine atom is attached to the third carbon atom of the isoxazole ring.
- **5-carboxylic acid:** Denotes that a carboxylic acid group is bonded to the fifth atom of the isoxazole ring.

Logical Structure Diagram

The following diagram illustrates the connectivity of the functional groups to the core isoxazole ring as described by the IUPAC name.



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Connectivity of **3-Bromoisoxazole-5-carboxylic acid**.**Need Custom Synthesis?**

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References

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